Technical Guide: Natural Sources & Isolation of Lupeol Dihydrocinnamate

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Compound of Interest

Compound Name:	*Lupeol dihydrocinnamate*
CAS No.:	*93915-44-7*
Cat. No.:	*B1675501*

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Executive Summary

Target Compound: **Lupeol Dihydrocinnamate** (3β-dihydrocinnamoyl-lupeol) Chemical Class: Triterpene Ester (Pentacyclic triterpene core + Phenylpropanoid moiety) Primary Verified Source:Rhinanthus angustifolius subsp.[1][2][3] grandiflorus (Orobanchaceae) Therapeutic Relevance: Anti-inflammatory, antioxidant, and potential antineoplastic activity derived from the synergistic coupling of the lupeol core with a hydrocinnamic acid tail.

This guide provides a high-resolution technical analysis of the natural occurrence, biosynthetic origins, and isolation protocols for **Lupeol Dihydrocinnamate**. Unlike ubiquitous triterpenes (e.g., Lupeol), this specific ester represents a rare convergence of the Mevalonate/MEP and Shikimate pathways, primarily identified in specific hemiparasitic flora.

Botanical Source Profiling

While Lupeol is widespread in the plant kingdom (found in Vitellaria paradoxa, Ficus spp., and Zanthoxylum spp.), the specific dihydrocinnamate ester is a specialized metabolite.

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Primary Source: Rhinanthus angustifolius

The most definitive identification of **Lupeol Dihydrocinnamate** appears in the hemiparasitic plant Rhinanthus angustifolius (Yellow Rattle).[2][3]

Parameter	Description
Species	Rhinanthus angustifolius subsp.[1][2][3][4] grandiflorus
Family	Orobanchaceae
Ecological Trait	Hemiparasitic: Capable of photosynthesis but extracts water/nutrients from host plants.[2] This stress-response lifestyle often upregulates secondary metabolite synthesis.
Tissue Localization	Aerial parts (leaves, stems, flowers).
Co-occurring Metabolites	Soyasapogenol-A, Bevirimat, Ixerisoside-K (Sesquiterpene lactones).[1][2]

Note on Chemotaxonomy: The presence of dihydrocinnamic acid conjugates suggests a specific reductase activity in this species capable of saturating the double bond of cinnamic acid prior to or after esterification with lupeol.

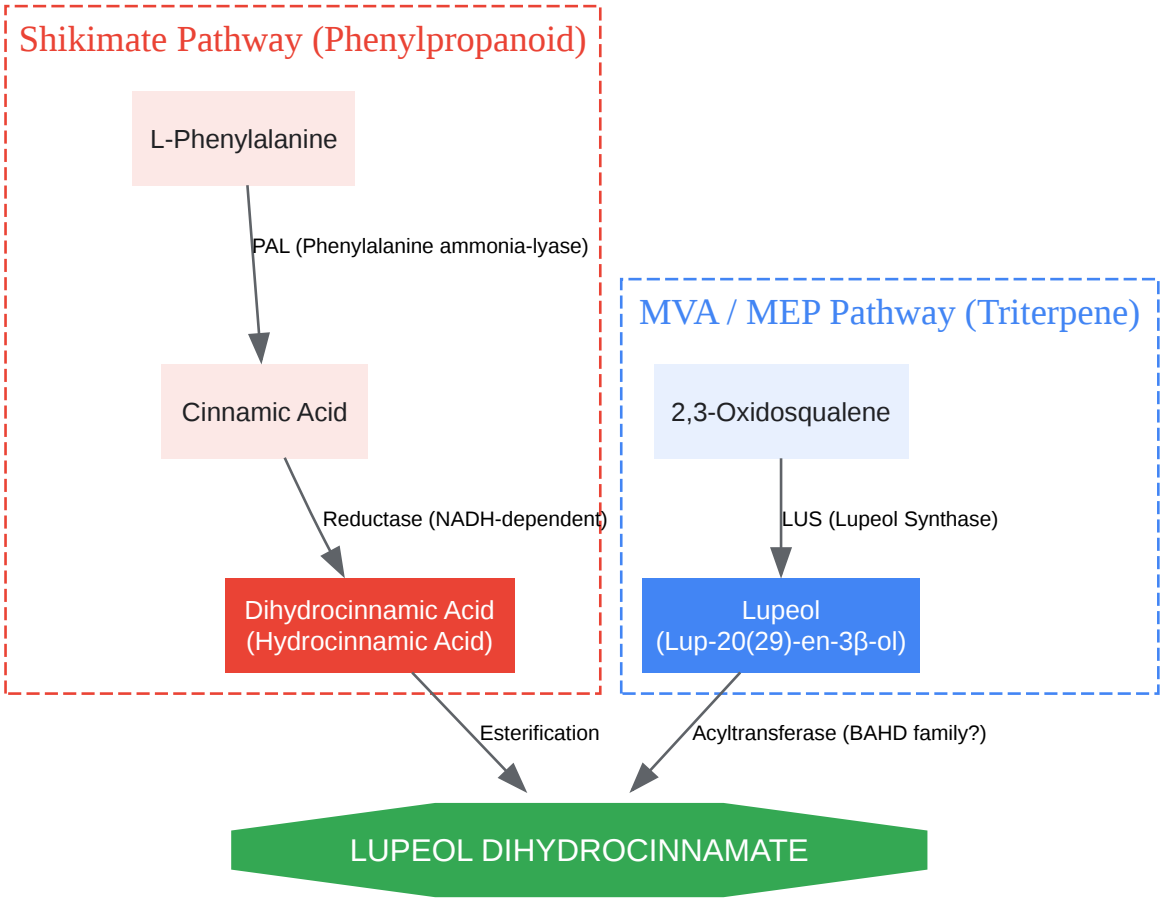
Biosynthetic Pathway Architecture

The synthesis of **Lupeol Dihydrocinnamate** requires the metabolic handshake between two distinct pathways.

- Triterpene Core (Lupeol): Derived from Squalene via the Mevalonate (MVA) or Methylerythritol phosphate (MEP) pathway.
- Ester Moiety (Dihydrocinnamic Acid): Derived from Phenylalanine via the Shikimate pathway. The critical step is the reduction of Cinnamic acid to Dihydrocinnamic acid (Hydrocinnamic acid) before conjugation.

Pathway Visualization

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Caption: Convergent biosynthesis of **Lupeol Dihydrocinnamate** merging triterpene and phenylpropanoid pathways.

Extraction & Isolation Protocols

The following protocol is engineered based on high-resolution metabolomic profiling of Rhinanthus species. It prioritizes the preservation of the ester bond, which can be sensitive to extreme pH or temperature.

Method A: Homogenizer-Assisted Extraction (HAE) - Recommended

This method yields the highest recovery of bioactive triterpenes and phenolics due to high shear forces disrupting cell walls without prolonged thermal degradation.

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Reagents:

- Solvent: Methanol (LC-MS grade) or Ethanol (96%).
- Acidifier: Formic acid (0.1% v/v) - Optional, improves ionization for MS but use caution with esters.

Protocol:

- Pre-processing: Dry aerial parts of R. angustifolius in shade for 10 days. Grind to a fine powder using a laboratory mill.
- Homogenization:
  - Ratio: 1:20 (5g plant material : 100mL solvent).
  - Instrument: Ultra-Turrax or equivalent high-shear homogenizer.
  - Settings: 6000 rpm for 5 minutes.
- Filtration: Vacuum filter through a 0.45 µm PTFE membrane.
- Concentration: Evaporate solvent under reduced pressure (Rotary Evaporator) at <40°C to prevent ester hydrolysis.
- Lyophilization: Freeze-dry the residue to obtain the crude extract.

Method B: Soxhlet Extraction (Traditional)

Suitable for exhaustive extraction of lipophilic triterpenes, though thermal stress is higher.

- Setup: Place 10g of ground material in a cellulose thimble.
- Solvent: Ethanol or Ethyl Acetate (for higher selectivity of triterpenes over polar glycosides).
- Cycle: Reflux for 6 hours.
- Purification: The crude extract requires fractionation (Solid Phase Extraction or Silica Gel Column) to separate **Lupeol Dihydrocinnamate** from chlorophyll and highly polar

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glycosides.

Comparative Yield Analysis (Data Derived from R. angustifolius Profiling)

Extraction Method	Solvent	Target Recovery Efficiency	Notes
HAE (Homogenizer)	Methanol	High	Best for broad profiling; extracts both polar phenolics and triterpenes.[2]
HAE (Homogenizer)	Ethyl Acetate	Moderate	Higher selectivity for non-polar triterpenes; cleaner baseline.
Soxhlet	Ethanol	High	Exhaustive; good for bulk isolation but risk of thermal degradation.
Maceration	Water	Low	Ineffective for Lupeol derivatives (lipophilic).

Analytical Characterization

To validate the isolation of **Lupeol Dihydrocinnamate** (vs. Lupeol or Lupeol Cinnamate), specific spectral signatures must be confirmed.

Mass Spectrometry (UHPLC-QTOF-MS)[1][2]

- Ionization: ESI+ (Positive Mode).
- Adducts: Look for

  or

  .

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- Fragmentation Pattern:
  - Loss of dihydrocinnamic acid moiety (
    , 150 Da).
  - Characteristic Lupeol fragment (
    409,
).

Nuclear Magnetic Resonance (NMR)

- 1H NMR (500 MHz, CDCl3):
  - Lupeol Core: Olefinic protons at C-29 (
    4.57, 4.69, broad singlets). C-3 proton (
    4.4-4.5, dd) shifted downfield due to esterification.
  - Dihydrocinnamate Tail:
    - Aromatic protons (5H, multiplet,
      7.1-7.3).
    - Key Distinction: Absence of olefinic doublets (16.0 Hz) seen in Cinnamate. Instead, look for two triplets (
      ~2.6 and ~2.9) corresponding to the saturated
      and
      methylene groups (
).

Pharmacological & Research Implications

The conjugation of Lupeol with Dihydrocinnamic acid creates a "Pharmacophore Hybrid":

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- Enhanced Lipophilicity: The ester tail increases membrane permeability compared to free Lupeol.
- Dual Mechanism:
  - Lupeol moiety: Targets NF-κB and PI3K/Akt pathways (Anti-inflammatory/Anticancer).[4]
  - Dihydrocinnamate moiety: Acts as a radical scavenger (Antioxidant) and potential HDAC inhibitor.
- Stability: The saturated side chain (dihydro-) is chemically more stable against oxidation than the unsaturated cinnamate analog, potentially offering a longer shelf-life in formulation.

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